

# Essential Safety and Operational Protocols for Handling 2,6-Diethynylpyridine

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## Compound of Interest

Compound Name: 2,6-Diethynylpyridine

Cat. No.: B1338605

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This guide provides critical safety and logistical information for the handling of **2,6-Diethynylpyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and proper management of this chemical.

## Hazard Identification and Safety Data Summary

**2,6-Diethynylpyridine** is classified as a substance that causes skin and serious eye irritation. [1] It is crucial to handle this compound with care, utilizing appropriate personal protective equipment and adhering to safe laboratory practices.

Quantitative Data Summary:

Property	Value	Reference
Chemical Formula	C <sub>9</sub> H <sub>5</sub> N	[2]
Molecular Weight	127.14 g/mol	[2]
Appearance	Solid	[1]
Storage Temperature	4°C, under nitrogen	[2]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.	[1]
Signal Word	Warning	[1]

## Personal Protective Equipment (PPE)

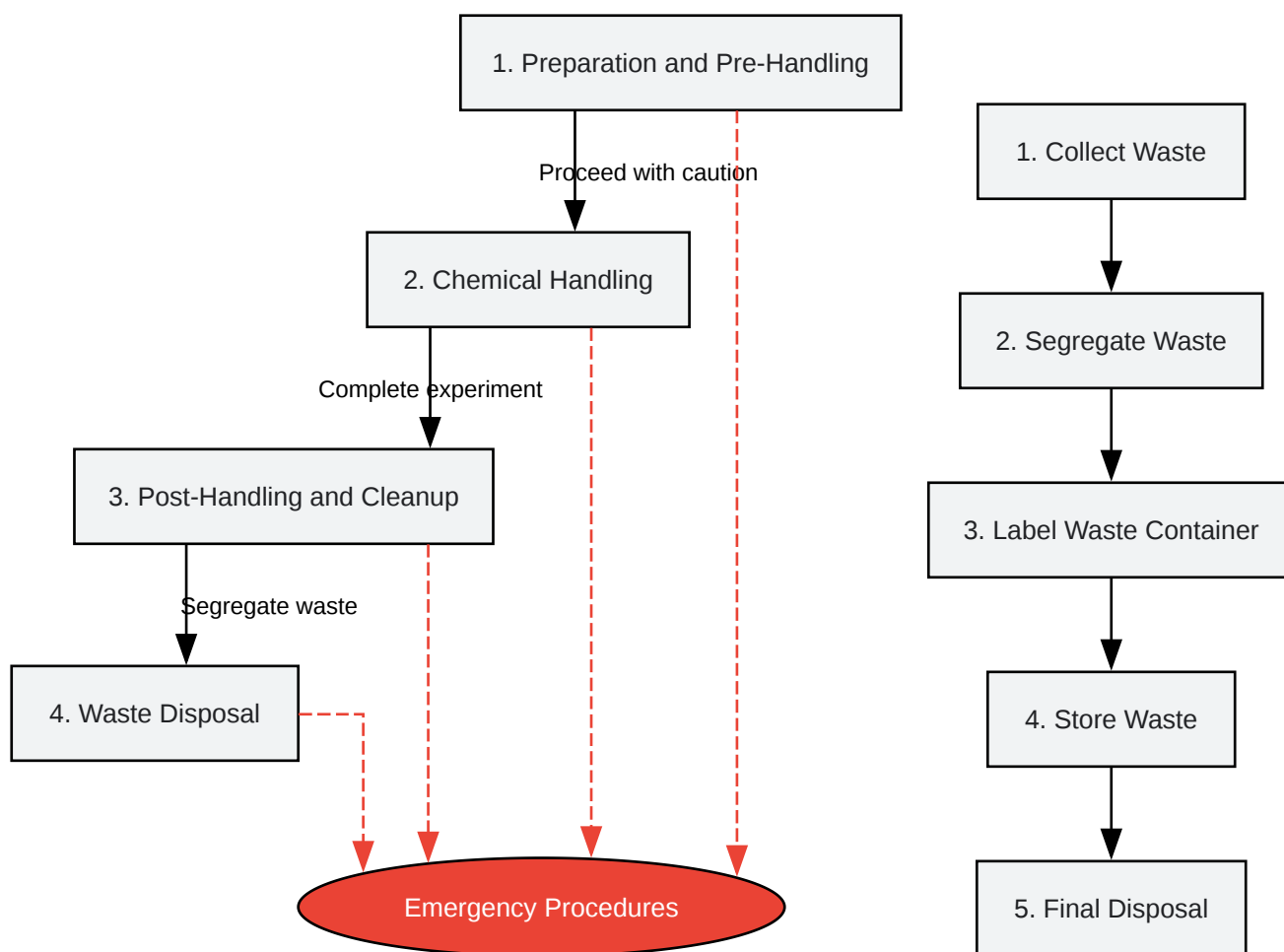
The use of appropriate PPE is mandatory to prevent exposure to **2,6-Diethynylpyridine**. The following table outlines the recommended PPE for handling this chemical.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[1]	To protect against splashes that can cause serious eye irritation.
Skin Protection	- Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene).[3] - Lab Coat: A fully-buttoned lab coat.	To prevent skin contact, which can cause irritation.[1] Contaminated clothing should be removed and washed before reuse.[1]
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood. [3]	To minimize the inhalation of any dust or vapors.

## Step-by-Step Operational Plan for Safe Handling

A systematic approach to handling **2,6-Diethynylpyridine** is crucial for maintaining a safe laboratory environment.

Workflow for Handling **2,6-Diethynylpyridine**:



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## References

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